

Application Notes and Protocols for Assaying Aldose Reductase Activity with MK-181

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Compound of Interest

Compound Name: MK181

Cat. No.: B138951

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These application notes provide a comprehensive guide to assaying the activity of aldose reductase (AR), a key enzyme in the polyol pathway, and evaluating the inhibitory effects of MK-181. Aldose reductase catalyzes the NADPH-dependent reduction of glucose to sorbitol.[1] Under hyperglycemic conditions, the increased flux through this pathway is implicated in the pathogenesis of diabetic complications.[1][2] Consequently, AR is a significant therapeutic target for drug development.[1]

The primary method for determining AR activity is a spectrophotometric assay that monitors the decrease in NADPH absorbance at 340 nm as it is oxidized to NADP+.[3][4] This protocol is adaptable for screening potential aldose reductase inhibitors (ARIs) like MK-181.

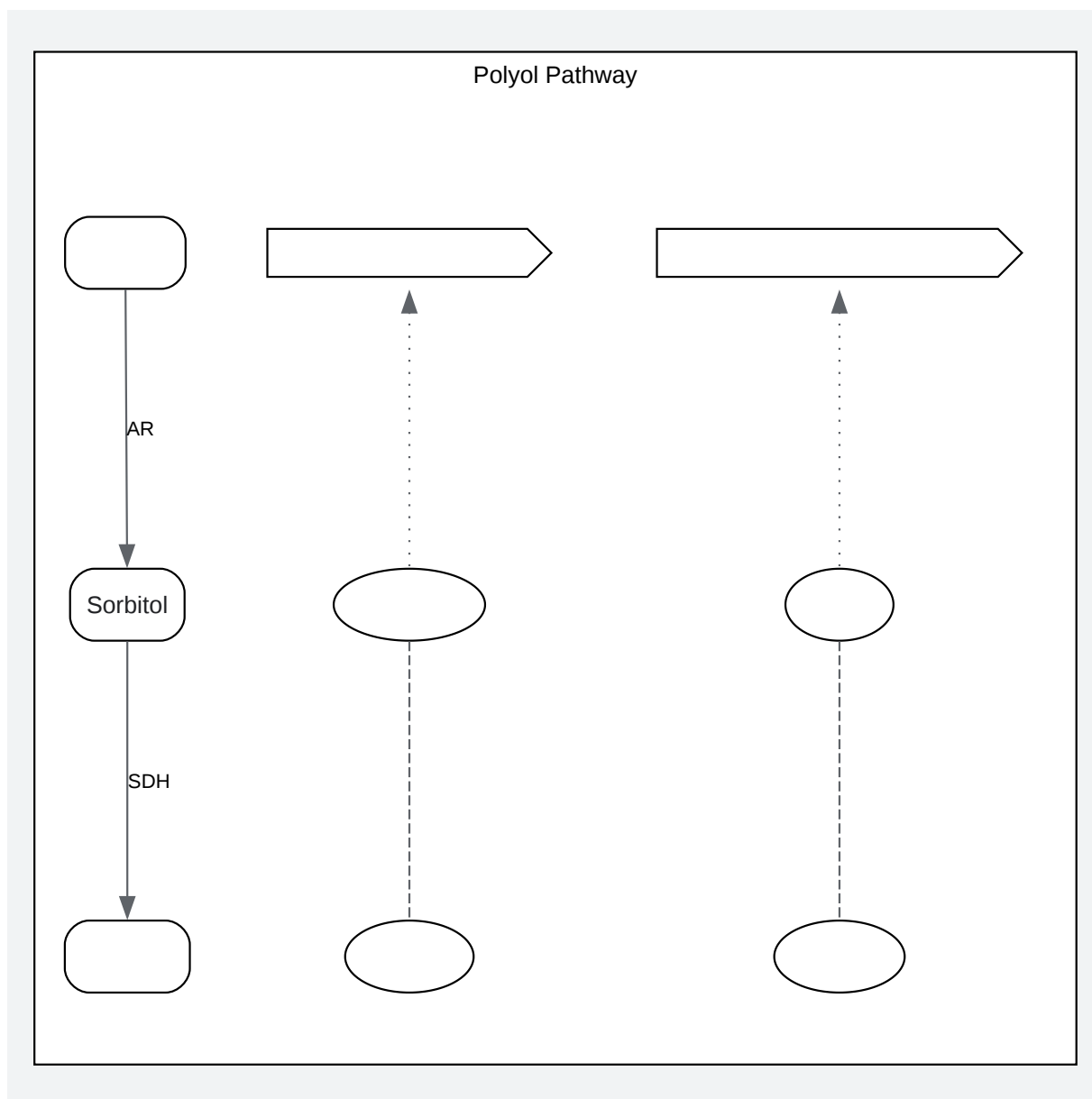
I. Quantitative Data Summary

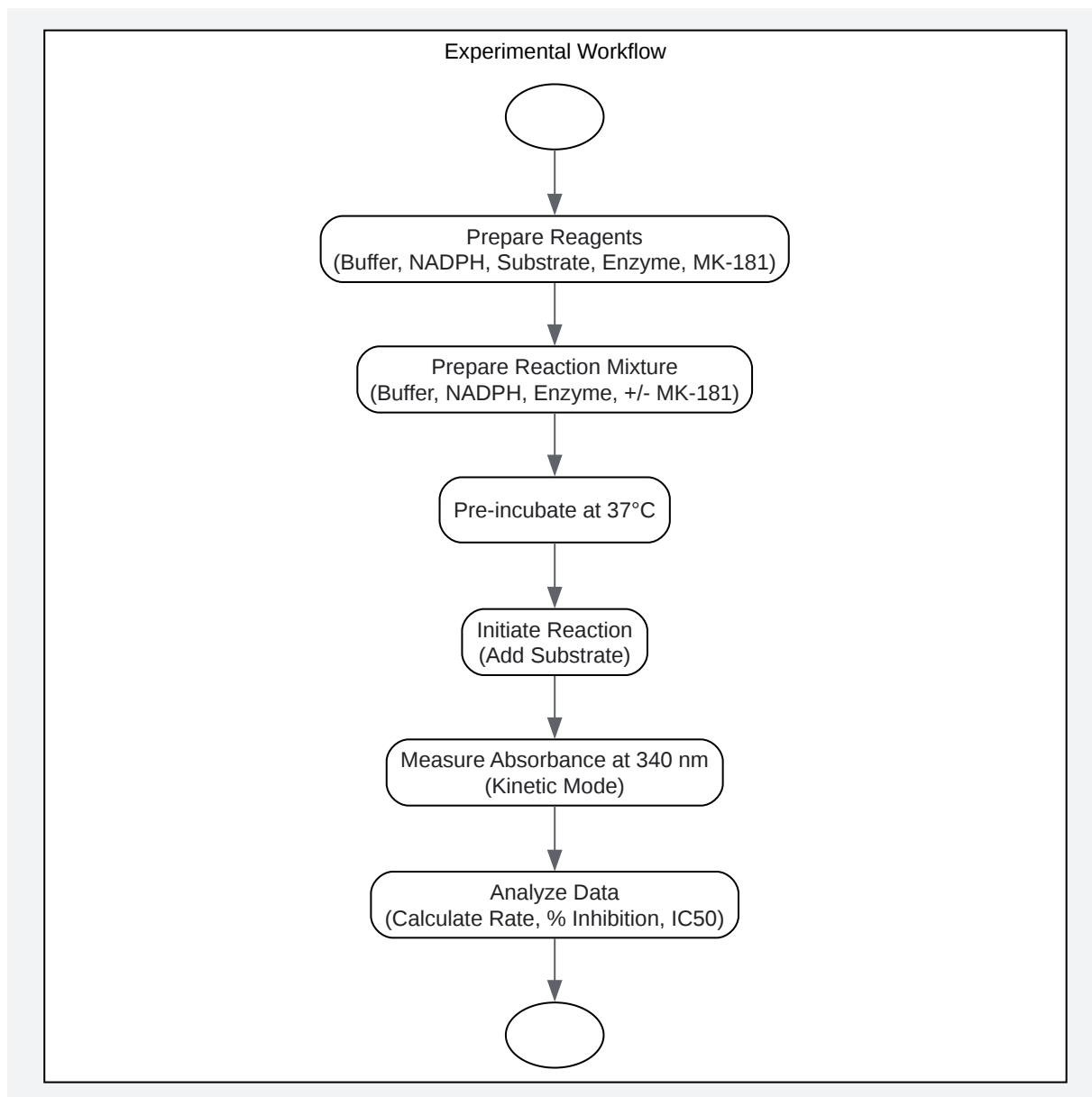
The following table summarizes the inhibitory potency of MK-181 against aldose reductase.

Compound	Target Enzyme	IC50 Value (µM)
MK-181	Aldose Reductase (AR)	0.71[5][6]
MK-181	AKR1B10	4.5[5][6]

II. Signaling Pathway and Experimental Workflow

The diagrams below illustrate the polyol pathway and a typical experimental workflow for screening aldose reductase inhibitors.





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